

Physical and chemical properties of 3-Bromo-2-chloropyridine

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Compound of Interest

Compound Name: **3-Bromo-2-chloropyridine**

Cat. No.: **B150940**

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An In-depth Technical Guide to **3-Bromo-2-chloropyridine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, reactivity, and applications of **3-Bromo-2-chloropyridine**. This versatile heterocyclic compound is a crucial building block in the development of pharmaceuticals, agrochemicals, and advanced materials.

Core Physical and Chemical Properties

3-Bromo-2-chloropyridine is a white to off-white crystalline solid at room temperature.[1][2][3] Its core properties are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₅ H ₃ BrClN	[1]
Molecular Weight	192.44 g/mol	[1] [4]
CAS Number	52200-48-3	[4] [5]
Appearance	White to cream crystals or powder	[2]
Melting Point	54-57 °C	[1] [5]
Boiling Point	97 °C at 10 mmHg	[3]
Density (estimate)	1.7783 g/cm ³	[3]
pKa (predicted)	-0.63 ± 0.10	[3]
Refractive Index (estimate)	1.5400	[3]
InChI	1S/C5H3BrClN/c6-4-2-1-3-8-5(4)7/h1-3H	[1] [6]
InChIKey	HDYNIWBNWMFBDO-UHFFFAOYSA-N	[1] [6]
SMILES	Clc1ncccc1Br	[1]

Spectroscopic and Analytical Data

Spectroscopic data is critical for the identification and characterization of **3-Bromo-2-chloropyridine**.

- ¹H NMR: Spectral data is available for **3-Bromo-2-chloropyridine**.[\[6\]](#)
- ¹³C NMR: The ¹³C NMR spectrum has also been documented.[\[7\]](#)
- Infrared (IR) Spectroscopy: IR spectral data has been collected, often using techniques like Attenuated Total Reflectance (ATR).[\[4\]](#)[\[8\]](#)

- Mass Spectrometry (MS): Mass spectral data is available, which is essential for determining the molecular weight and fragmentation pattern.[4][9]
- Gas Chromatography (GC): Purity is often determined by GC, with assays typically showing $\geq 96.0\%$ purity.[2]

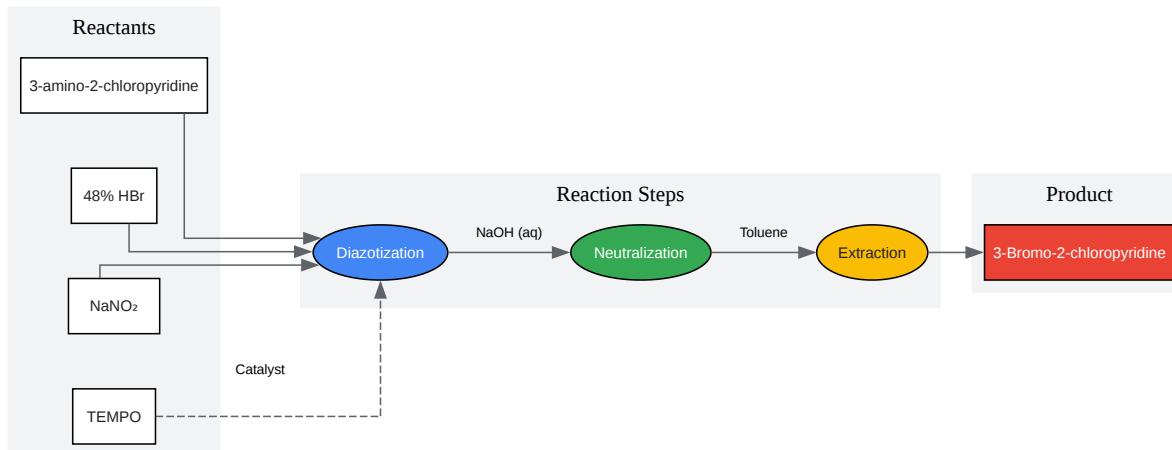
Synthesis and Experimental Protocols

The most common synthetic route to **3-Bromo-2-chloropyridine** is through the diazotization of 3-amino-2-chloropyridine.[5][10]

Detailed Experimental Protocol: Synthesis from 3-amino-2-chloropyridine[5][11]

- Reaction Setup: In a suitable reaction vessel, add 3-amino-2-chloropyridine (2.57 g, 20 mmol).
- Addition of Reagents: At room temperature, sequentially add water (45 mL) and 48% hydrobromic acid (27 mL).
- Catalyst Addition: Add 2,2,6,6-tetramethylpiperidine 1-yloxy (TEMPO) (0.31 g, 2 mmol) to the mixture.
- Cooling: Cool the reaction system to below 10 °C.
- Diazotization: Slowly add a solution of sodium nitrite (4.14 g) dissolved in water (30 mL) dropwise.
- Reaction: Stir the reaction mixture at room temperature for approximately 2 hours.
- Neutralization: Neutralize the reaction mixture by adding a 10 mol/L aqueous sodium hydroxide solution (40 mL).
- Extraction: Extract the mixture with toluene (2 x 150 mL).
- Washing: Combine the organic phases and wash with water (50 mL).

- Isolation: Concentrate the organic layer under reduced pressure to yield the target product, **3-Bromo-2-chloropyridine**. The reported yield is approximately 80.1%.^[5]



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Synthesis workflow for **3-Bromo-2-chloropyridine**.

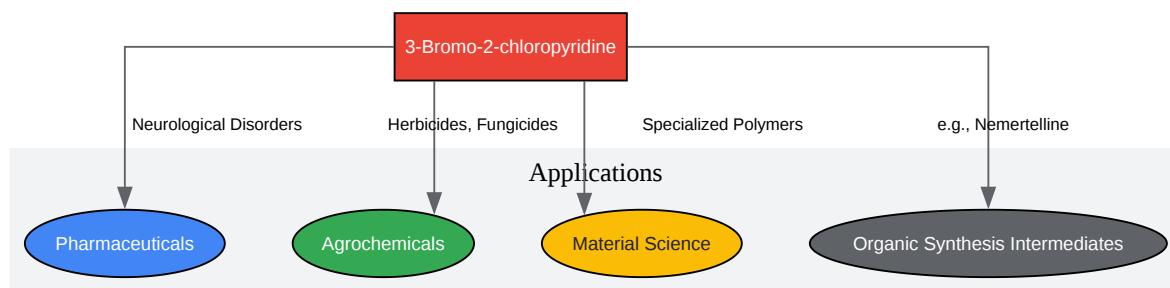
Reactivity and Applications in Drug Development

3-Bromo-2-chloropyridine is a versatile intermediate in organic synthesis due to the differential reactivity of its halogen substituents.^[11] This makes it a valuable building block for creating complex molecules.

Key Applications:

- Pharmaceutical Synthesis: It is a crucial intermediate in the synthesis of various pharmaceutical agents, particularly those targeting neurological disorders.^{[11][12]} Its structure allows for modifications that can lead to the discovery of new drugs.^[11]

- Agrochemicals: The compound is used in the development of herbicides and fungicides, contributing to crop protection.[11][12]
- Material Science: It finds applications in the creation of specialized polymers and materials. [11]
- Named Syntheses: It may be used to synthesize compounds such as acetylenic dipyridone, 3-ethynyl-2-(phenylmethoxy)-pyridine, and nemertelline.[5]



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Applications of **3-Bromo-2-chloropyridine**.

Safety and Handling

3-Bromo-2-chloropyridine is classified as an irritant and requires careful handling.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

- Storage: Store in an inert atmosphere at room temperature.[\[3\]](#) It is recommended to keep it in a cool, dark place below 15°C.

This guide serves as a foundational resource for professionals working with **3-Bromo-2-chloropyridine**. For more detailed information, consulting the cited sources is recommended.

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References

- 1. 3-Bromo-2-chloropyridine 98 52200-48-3 [sigmaaldrich.com]
- 2. B25206.06 [thermofisher.com]
- 3. 3-Bromo-2-chloropyridine CAS#: 52200-48-3 [m.chemicalbook.com]
- 4. 3-Bromo-2-chloropyridine | C5H3BrCIN | CID 693324 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3-Bromo-2-chloropyridine | 52200-48-3 [chemicalbook.com]
- 6. 3-Bromo-2-chloropyridine(52200-48-3) 1H NMR spectrum [chemicalbook.com]
- 7. 3-Bromo-2-chloropyridine(52200-48-3) 13C NMR [m.chemicalbook.com]
- 8. 3-Bromo-2-chloropyridine(52200-48-3) IR Spectrum [m.chemicalbook.com]
- 9. 3-Bromo-2-chloropyridine(52200-48-3) MS [m.chemicalbook.com]
- 10. guidechem.com [guidechem.com]
- 11. chemimpex.com [chemimpex.com]
- 12. chemimpex.com [chemimpex.com]
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